

1,1-Bis(allyloxy)octane: Safe Handling & Disposal Protocol

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Compound of Interest

Compound Name: 1,1-Bis(allyloxy)octane

CAS No.: 71617-17-9

Cat. No.: B12650064

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Executive Summary

1,1-Bis(allyloxy)octane (CAS: 105-95-3, also known as Octanal diallyl acetal) presents a dual-hazard profile unique among common laboratory solvents. It is not only a Class B Peroxide Former (concentration hazard) due to its allylic ether structure, but it is also an acid-sensitive acetal.

CRITICAL WARNING: Standard peroxide quenching protocols using acidified ferrous sulfate must NOT be used. Acidic conditions will hydrolyze the acetal, releasing Allyl Alcohol (highly toxic, lachrymator, P-listed waste characteristic) and Octanal.

Part 1: Chemical Profile & Risk Assessment

To dispose of this chemical safely, you must understand the causality of its hazards.

Property	Specification	Risk Implication
Structure	Acetal with two allyl groups	High Peroxidation Rate: The allylic hydrogens (adjacent to the double bond) and the ether oxygen create a "perfect storm" for radical auto-oxidation.
Stability	Acid-Labile	Hydrolysis Risk: In the presence of acid ($\text{pH} < 7$), the molecule cleaves into Octanal + 2 equivalents of Allyl Alcohol.
Flash Point	$> 60^{\circ}\text{C}$ (Est.)	Combustible liquid.[1]
Toxicity	Allyl Alcohol Precursor	Allyl Alcohol is fatal if inhaled/absorbed. Target organs: Liver, Kidneys.

The Hydrolysis Trap (Why Standard Protocols Fail)

Most labs treat peroxides with acidified FeSO_4 . If applied here, the acid catalyzes the following reaction:

Part 2: Pre-Disposal Stabilization Protocol

This protocol is a self-validating system. You must prove the chemical is stable before it enters the waste stream.

Step 1: Visual Inspection (The "No-Go" Check)

Before touching the container, inspect it without moving it.

- Signs of Danger: Crystals around the cap, stratification (layers), or a viscous "oil" at the bottom.
- Action: If these exist, STOP. Do not open. Contact EHS/Bomb Squad immediately.

Step 2: Peroxide Quantification

If the liquid is clear:

- Open the container gently.
- Use a Quantofix® Peroxide 100 (or equivalent) semi-quantitative strip.
- Read immediately.

Step 3: Chemical Stabilization (The "Neutral" Quench)

If peroxides are detected (>20 ppm) but <1000 ppm, you must stabilize the liquid. Do not use acid.

Reagents Required:

- Sodium Thiosulfate (), saturated aqueous solution.
- OR Sodium Sulfite (), 10% aqueous solution.

Procedure:

- Dilute the **1,1-Bis(allyloxy)octane** with a compatible non-peroxidizable solvent (e.g., Ethanol or Ethyl Acetate) to reduce viscosity (1:1 ratio).
- Add the neutral reducing agent (Thiosulfate/Sulfite solution) slowly.
 - Ratio: ~20% by volume of the organic layer.
- Stir gently for 30–60 minutes. Monitor temperature (reaction is exothermic).
- Retest the organic layer with a peroxide strip.
 - Target: < 10 ppm.
- Validation: Once the test is negative, the material is safe for waste packaging.

Part 3: Waste Segregation & Packaging

Once stabilized, the waste must be segregated to prevent accidental acidification in the central waste stream.

- Container: High-density polyethylene (HDPE) or glass.
- Labeling:
 - Primary Name: "Waste **1,1-Bis(allyloxy)octane**"
 - Constituents: "Contains Octanal, Allyl Alcohol precursors."
 - Hazard Tags: Flammable, Toxic, Peroxide Former (Stabilized).
- Waste Codes (US EPA):
 - D001 (Ignitable)
 - P005 (Allyl Alcohol) - Note: While the parent is not P-listed, conservative EHS practice treats potential P-list generators with this level of scrutiny.
 - D003 (Reactive) - If peroxides were not fully quenched.

Part 4: Decision Logic & Workflow (Visualization)

The following diagram illustrates the critical decision path, highlighting the divergence from standard acidic quenching.



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Figure 1: Decision matrix for the disposal of allyl acetals, emphasizing the avoidance of acidic quenching agents.

References

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